

Technical Support Center: YM114 (KAE-393)

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Compound of Interest

Compound Name: YM114

Cat. No.: B1682356

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For Researchers, Scientists, and Drug Development Professionals

This technical support guide provides essential information on the stability and storage of **YM114**, also known as KAE-393, a potent and selective (5-HT)₃-receptor antagonist. Adherence to these guidelines is crucial for ensuring the integrity and performance of the compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **YM114**?

A1: Solid **YM114** should be stored as indicated on the product vial and Certificate of Analysis (COA). General recommendations from suppliers suggest that the solid compound can be stored for up to six months under the specified conditions, which typically involve a dry, dark, and temperature-controlled environment.

Q2: How should I prepare and store **YM114** solutions?

A2: It is recommended to prepare stock solutions and use them on the same day. If storage is necessary, stock solutions should be aliquoted into tightly sealed vials and stored at -20°C. Under these conditions, solutions are generally stable for up to one month. Before use, and prior to opening the vial, it is advisable to allow the product to equilibrate to room temperature for at least 60 minutes.

Q3: Is **YM114** sensitive to light?

A3: While specific photostability data for **YM114** is not readily available, it is good laboratory practice to protect all research compounds from light, especially when in solution. Store solutions in amber vials or cover clear vials with aluminum foil to minimize exposure to light.

Q4: What are the known degradation pathways for **YM114**?

A4: Currently, there is no published information detailing the specific degradation pathways of **YM114**. As a benzimidazole derivative, it may be susceptible to hydrolysis or oxidation under extreme pH or temperature conditions. It is crucial to avoid repeated freeze-thaw cycles of solutions.

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Inconsistent or unexpected experimental results	Compound degradation due to improper storage.	- Verify that the solid compound and solutions have been stored according to the recommended conditions (see FAQs).- Prepare a fresh stock solution from the solid compound.- If the issue persists, consider obtaining a new batch of the compound and a new Certificate of Analysis.
Precipitation observed in thawed stock solution	Poor solubility or solution instability.	- Ensure the solution is fully warmed to room temperature and vortexed gently before use.- Consider preparing a fresh solution and using it immediately.- If using a different solvent than recommended, verify the solubility of YM114 in that solvent.
Loss of compound activity over time	Gradual degradation of the compound in solution.	- Avoid long-term storage of solutions. Prepare fresh solutions as needed.- Aliquot stock solutions to minimize the number of freeze-thaw cycles for each aliquot.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution of **YM114**

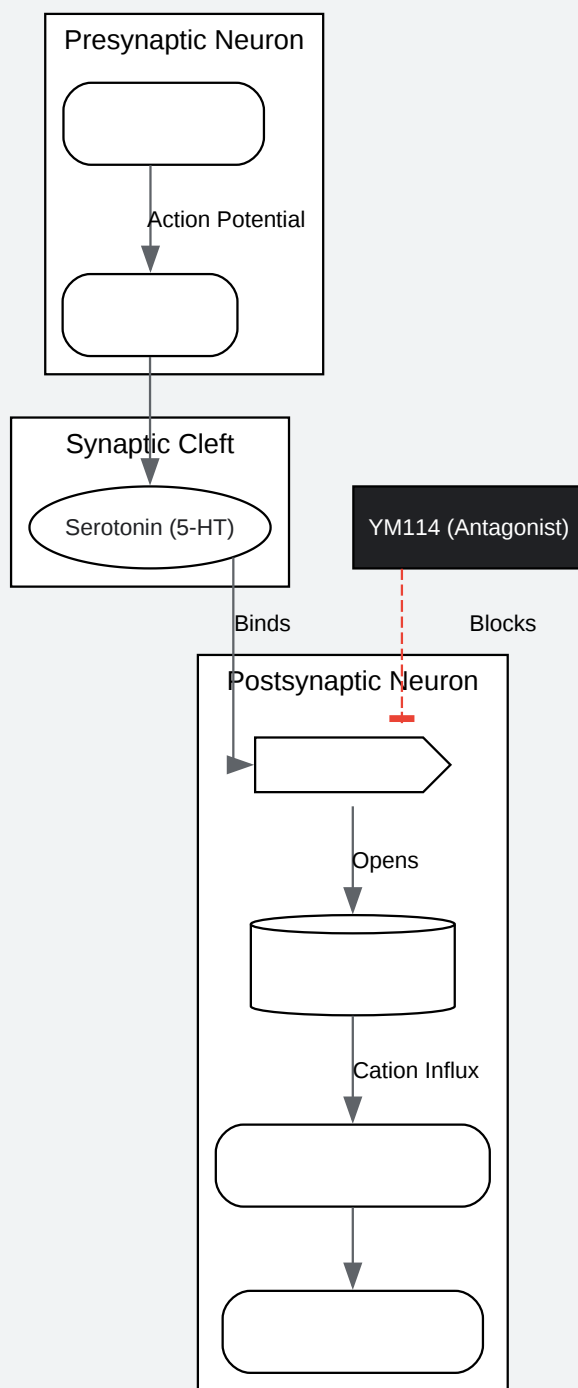
- Determine the required mass: **YM114** has a molecular weight of 303.79 g/mol (as the hydrochloride salt). To prepare a 10 mM stock solution, weigh out the appropriate amount of

solid **YM114**. For example, for 1 mL of a 10 mM solution, you would need 3.038 mg of **YM114**.

- Select a solvent: Based on general solubility information for benzimidazole derivatives, Dimethyl Sulfoxide (DMSO) is a common solvent for creating stock solutions.
- Dissolution: Add the appropriate volume of DMSO to the accurately weighed **YM114** solid.
- Ensure complete dissolution: Vortex the solution gently until the solid is completely dissolved. Gentle warming in a water bath may be used if necessary, but avoid excessive heat.
- Storage: If not for immediate use, aliquot the stock solution into small, tightly sealed vials and store at -20°C, protected from light.

Visualizing the 5-HT₃ Receptor Signaling Pathway

The 5-HT₃ receptor is a ligand-gated ion channel. Upon binding of serotonin (5-HT), the channel opens, leading to an influx of cations and subsequent neuronal depolarization. **YM114** acts as an antagonist, blocking this action.

Simplified 5-HT₃ Receptor Signaling Pathway[Click to download full resolution via product page](#)

Caption: Simplified schematic of the 5-HT3 receptor signaling pathway and the antagonistic action of **YM114**.

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